

A Comparative Spectroscopic Guide to Decyl Bromoacetate and Its Derivatives

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Compound of Interest

Compound Name: *Decyl bromoacetate*

CAS No.: *5436-93-1*

Cat. No.: *B1267917*

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For researchers, scientists, and professionals in drug development, the precise characterization of molecules is fundamental to innovation. **Decyl bromoacetate**, a versatile building block in organic synthesis, and its derivatives are often employed in the construction of more complex chemical entities. Understanding their structural nuances through spectroscopic analysis is crucial for reaction monitoring, quality control, and the elucidation of reaction mechanisms. This guide provides an in-depth spectroscopic comparison of **Decyl bromoacetate** with key derivatives, offering both experimental data and the theoretical framework for their interpretation.

Introduction to Spectroscopic Characterization

Spectroscopic techniques are indispensable tools in modern chemistry, allowing for the non-destructive analysis of molecular structure. In this guide, we will focus on three core methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Probes the chemical environment of magnetically active nuclei (^1H and ^{13}C), providing detailed information about the connectivity and electronic environment of atoms.

- Infrared (IR) Spectroscopy: Measures the vibrations of molecular bonds, which are indicative of the functional groups present in a molecule.
- Mass Spectrometry (MS): Determines the mass-to-charge ratio of ionized molecules and their fragments, revealing the molecular weight and offering insights into the molecular structure through fragmentation patterns.

We will compare **Decyl bromoacetate** to a curated set of derivatives to illustrate key spectroscopic trends:

- Ethyl bromoacetate: To demonstrate the influence of the alkyl chain length.
- Decyl acetate: To highlight the impact of the α -bromo substituent.
- Decyl chloroacetate: To compare the effect of different α -halo substituents.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. The chemical shift (δ) of a nucleus is highly sensitive to its local electronic environment.

^1H NMR Spectroscopy

In ^1H NMR, the position, integration, and multiplicity of signals provide a wealth of information. The electron-withdrawing nature of the ester and the bromine atom in **Decyl bromoacetate** significantly influences the chemical shifts of nearby protons.

Key Diagnostic Signals:

- α -Protons ($-\text{C}(\text{O})\text{CH}_2\text{Br}$): The protons on the carbon adjacent to the carbonyl and bromine are the most deshielded, appearing as a sharp singlet significantly downfield.
- Ester Methylene Protons ($-\text{OCH}_2-$): These protons are deshielded by the adjacent oxygen atom and appear as a triplet.
- Alkyl Chain Protons: The protons of the decyl chain appear as a series of multiplets in the upfield region of the spectrum. The terminal methyl group is the most shielded and appears

as a triplet.

Comparative Analysis:

Compound	α -Protons (δ , ppm)	-OCH ₂ - Protons (δ , ppm)	Alkyl Chain Protons (δ , ppm)
Decyl bromoacetate	~3.8-3.9 (s)	~4.2 (t)	~0.8-1.7 (m, t)
Ethyl bromoacetate	~3.87 (s)[1]	~4.24 (q)[2]	~1.3 (t)[2]
Decyl acetate	~2.04 (s)[3]	~4.05 (t)[3]	~0.8-1.6 (m, t)[3]
Decyl chloroacetate	~4.0-4.1 (s, predicted)	~4.2 (t, predicted)	~0.8-1.7 (m, t, predicted)

Interpretation:

- Alkyl Chain Length (Decyl vs. Ethyl bromoacetate): The chemical shifts of the α -protons and the protons on the carbon adjacent to the ester oxygen are very similar. The primary difference lies in the signals for the alkyl chain. Ethyl bromoacetate shows a distinct quartet for the -OCH₂- protons (due to coupling with the methyl group) and a triplet for the terminal methyl group.[2] **Decyl bromoacetate** exhibits a more complex set of overlapping multiplets for its long alkyl chain.
- α -Substituent (**Decyl bromoacetate** vs. Decyl acetate): Replacing the bromine atom with a hydrogen (in Decyl acetate) causes a significant upfield shift of the α -protons (from ~3.8 ppm to ~2.04 ppm).[3] This is due to the strong electron-withdrawing inductive effect of the bromine atom.
- Halogen Identity (**Decyl bromoacetate** vs. Decyl chloroacetate): Chlorine is more electronegative than bromine.[4] Consequently, the α -protons of Decyl chloroacetate are expected to be more deshielded and appear at a slightly lower field (predicted ~4.0-4.1 ppm) compared to **Decyl bromoacetate**.

¹³C NMR Spectroscopy

¹³C NMR spectroscopy provides information on the carbon framework of a molecule.

Key Diagnostic Signals:

- Carbonyl Carbon (C=O): Appears in the highly deshielded region of the spectrum.
- α -Carbon (-C(O)CH₂Br): Significantly deshielded by both the carbonyl group and the bromine atom.
- Ester Methylene Carbon (-OCH₂-): Deshielded by the adjacent oxygen atom.
- Alkyl Chain Carbons: Resonate in the upfield region of the spectrum.

Comparative Analysis:

Compound	C=O (δ , ppm)	α -Carbon (δ , ppm)	-OCH ₂ - (δ , ppm)
Decyl bromoacetate	~167	~26	~67
Ethyl bromoacetate	~167.1	~25.9	~62.3
Decyl acetate	~171.1	~21.1	~64.8
Decyl chloroacetate	~167 (predicted)	~41 (predicted)	~67 (predicted)

Interpretation:

- Alkyl Chain Length: The chemical shifts of the carbonyl and α -carbons are largely unaffected by the length of the ester alkyl chain.
- α -Substituent: The presence of the bromine atom in **Decyl bromoacetate** causes a downfield shift of the α -carbon compared to Decyl acetate.
- Halogen Identity: The more electronegative chlorine atom in Decyl chloroacetate is predicted to cause a more significant downfield shift of the α -carbon compared to the bromine in **Decyl bromoacetate**.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the analyte in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃) in a standard 5 mm NMR tube.

- Instrument Setup: Acquire spectra on a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition:
 - Pulse sequence: Standard single-pulse sequence.
 - Spectral width: 12-16 ppm.
 - Number of scans: 8-16.
 - Relaxation delay: 1-2 seconds.
- ^{13}C NMR Acquisition:
 - Pulse sequence: Proton-decoupled single-pulse sequence.
 - Spectral width: 220-240 ppm.
 - Number of scans: 1024 or more, depending on sample concentration.
 - Relaxation delay: 2-5 seconds.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decays (FIDs). Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., TMS).

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying functional groups. The position, intensity, and shape of absorption bands are characteristic of specific bond vibrations.

Key Diagnostic Bands:

- C=O Stretch: A strong, sharp absorption band characteristic of the ester carbonyl group.
- C-O Stretch: A strong absorption band associated with the ester C-O single bonds.
- C-H Stretch: Absorptions corresponding to the sp^3 hybridized C-H bonds of the alkyl chain.

- C-Br/C-Cl Stretch: Weaker absorptions in the fingerprint region corresponding to the carbon-halogen bond.

Comparative Analysis:

Compound	C=O Stretch (cm ⁻¹)	C-O Stretch (cm ⁻¹)	C-Br Stretch (cm ⁻¹)	C-Cl Stretch (cm ⁻¹)
Decyl bromoacetate	~1735-1750	~1150-1250	~515-690	N/A
Ethyl bromoacetate	~1735	~1150-1250	~515-690	N/A
Decyl acetate	~1742[5]	~1238[5]	N/A	N/A
Decyl chloroacetate	~1740-1760	~1150-1250	N/A	~550-850[6]

Interpretation:

- Alkyl Chain Length: The length of the alkyl chain has a minimal effect on the position of the C=O and C-O stretching frequencies.
- α -Substituent: The presence of a halogen on the α -carbon can slightly increase the frequency of the C=O stretch due to the inductive effect.
- Halogen Identity: The C-Cl bond is stronger than the C-Br bond, and thus its stretching vibration occurs at a higher frequency.[6] This provides a clear diagnostic to distinguish between α -bromo and α -chloro esters.

Experimental Protocol: IR Spectroscopy

- Sample Preparation (Neat Liquid): Place a drop of the neat liquid sample between two salt plates (e.g., NaCl or KBr).
- Instrument Setup: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:

- Scan range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of scans: 16-32.
- Data Processing: Perform a background scan (with no sample) and subtract it from the sample scan to obtain the final spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of a compound and structural information based on its fragmentation pattern upon ionization.

Key Fragmentation Pathways:

- Molecular Ion (M^+): The peak corresponding to the intact molecule minus one electron. For bromo-compounds, an $M+2$ peak of nearly equal intensity will be observed due to the natural abundance of the ^{79}Br and ^{81}Br isotopes.
- α -Cleavage: Cleavage of the bond between the carbonyl carbon and the α -carbon.
- McLafferty Rearrangement: A characteristic rearrangement for esters with longer alkyl chains, involving the transfer of a γ -hydrogen to the carbonyl oxygen.
- Loss of the Alkoxy Group: Cleavage of the C-O bond of the ester, leading to the loss of the decyloxy radical.

Comparative Analysis:

Compound	Key Fragments (m/z)
Decyl bromoacetate	M^+ and $M+2$, loss of Br, loss of $O(CH_2)_9CH_3$, McLafferty rearrangement products.
Ethyl bromoacetate	M^+ and $M+2$, loss of Br, loss of OCH_2CH_3 .
Decyl acetate	M^+ , McLafferty rearrangement (m/z 61), loss of $O(CH_2)_9CH_3$. ^[7]
Decyl chloroacetate	M^+ and $M+2$ (approx. 3:1 ratio for $^{35}Cl/^{37}Cl$), loss of Cl, loss of $O(CH_2)_9CH_3$.

Interpretation:

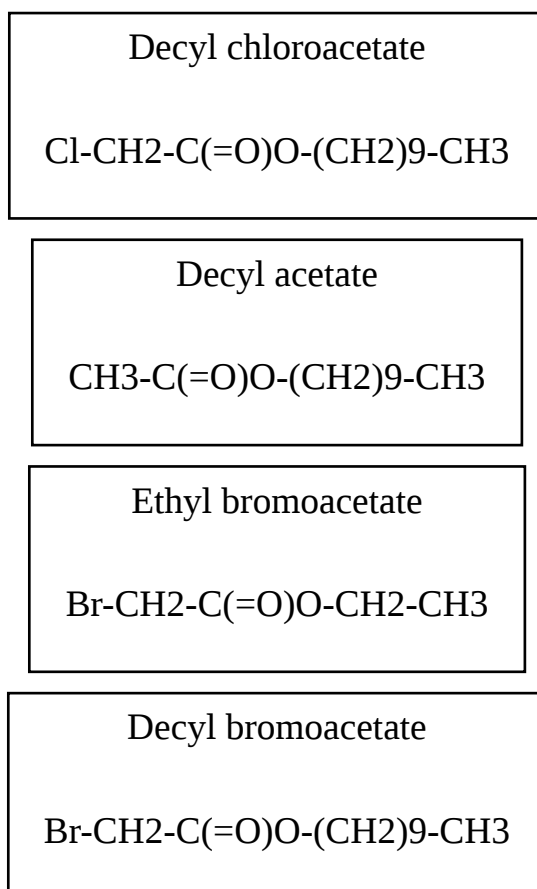
- **Isotopic Patterns:** The presence of bromine or chlorine is readily identified by their characteristic isotopic patterns in the molecular ion and any fragments containing the halogen.
- **α -Substituent:** The fragmentation of **Decyl bromoacetate** is dominated by the facile cleavage of the C-Br bond. In Decyl acetate, the McLafferty rearrangement is a more prominent pathway.^[7]
- **Alkyl Chain Length:** Longer alkyl chains in the ester promote fragmentation pathways such as the McLafferty rearrangement and cleavage at various points along the chain.

Experimental Protocol: Mass Spectrometry

- **Sample Introduction:** Introduce a dilute solution of the sample into the mass spectrometer via direct infusion or through a gas chromatograph (GC-MS).
- **Ionization:** Use a suitable ionization technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Mass Analysis:** Scan a range of m/z values to detect the molecular ion and fragment ions.
- **Data Analysis:** Identify the molecular ion peak and analyze the fragmentation pattern to deduce structural features.

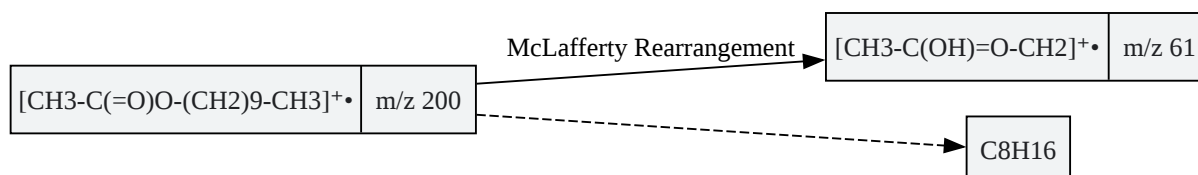
Visualizing Molecular Structure and Fragmentation

The following diagrams, generated using Graphviz, illustrate the structures of the compared molecules and a key fragmentation pathway.



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Caption: Molecular structures of **Decyl bromoacetate** and its derivatives.



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Caption: McLafferty rearrangement of the Decyl acetate molecular ion.

Conclusion

The spectroscopic analysis of **Decyl bromoacetate** and its derivatives reveals predictable and informative trends. NMR spectroscopy is highly sensitive to the electronic effects of the α -substituent and the structure of the alkyl chain. IR spectroscopy provides a rapid means to identify key functional groups and distinguish between different α -haloesters. Mass spectrometry confirms the molecular weight and offers structural clues through characteristic fragmentation patterns, including isotopic signatures for halogenated compounds. By understanding these spectroscopic principles and comparative data, researchers can confidently characterize these important synthetic intermediates.

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